

## Section 1: Introduction and Strategic Importance

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### Compound of Interest

Compound Name: *Pyridin-4-YL-methanethiol*

Cat. No.: *B154844*

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**Pyridin-4-YL-methanethiol** (CAS No. 1822-53-3), also known as 4-(mercaptomethyl)pyridine, is a pivotal heterocyclic building block in modern medicinal chemistry and materials science.[1][2] Its unique structure, combining a pyridine ring with a reactive methanethiol group, makes it a versatile intermediate for synthesizing a wide array of complex molecules, including novel pharmaceuticals and agrochemicals.[1] The thiol moiety provides a reactive handle for various chemical transformations, while the pyridine group can influence solubility, participate in hydrogen bonding, and coordinate with metal ions.[1][3][4]

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It outlines the critical safety protocols, handling procedures, and fundamental properties of **Pyridin-4-YL-methanethiol**, ensuring its effective and safe application in a laboratory setting. Adherence to these guidelines is paramount to mitigating risks and achieving reliable, reproducible results.

## Section 2: Physicochemical Properties

Understanding the fundamental properties of **Pyridin-4-YL-methanethiol** is the first step toward safe and effective handling. The compound is a colorless to slightly yellow liquid characterized by a pungent, sulfurous odor.[1] Key quantitative data are summarized below.

Property	Value	Source(s)
CAS Number	1822-53-3	[1][2][5]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NS	[1][2]
Molecular Weight	125.19 g/mol	[1][2]
Boiling Point	109-111 °C (at 8 Torr)	[1][5]
Predicted Density	1.107 ± 0.06 g/cm <sup>3</sup>	[1][5]
Predicted pKa	8.25 ± 0.10	[1][5]

## Section 3: Hazard Identification and Toxicological Profile

**Pyridin-4-YL-methanethiol** is classified as a hazardous substance and must be handled with appropriate caution.[2] The primary hazards are associated with its irritant nature and acute toxicity upon exposure through multiple routes.[2][4]

GHS Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[2][4]
- Acute Toxicity, Dermal (Category 4): H312 - Harmful in contact with skin.[2][4]
- Skin Irritation (Category 2): H315 - Causes skin irritation.[2][4]
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[2][4]
- Acute Toxicity, Inhalation (Category 4): H332 - Harmful if inhaled.[2][4]

The toxicological profile is largely dictated by the thiol (-SH) group, which can interact with biological systems, and the pyridine moiety. Thiols are known for their pungent odors and potential to cause irritation.[6] Inhalation of vapors can lead to respiratory tract irritation, while skin or eye contact can result in significant irritation.[2][7] Ingestion is harmful and requires immediate medical attention.[8]

## Section 4: Safe Handling, Storage, and Engineering Controls

A multi-layered approach to safety, incorporating engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for mitigating the risks associated with **Pyridin-4-YL-methanethiol**.

### Engineering Controls

- **Ventilation:** All work with this compound must be conducted in a certified chemical fume hood to minimize inhalation exposure.<sup>[9][10]</sup> The ventilation system should be adequate to maintain vapor concentrations well below any established exposure limits.<sup>[11]</sup>
- **Safety Equipment:** Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.<sup>[6]</sup>

### Personal Protective Equipment (PPE)

The use of appropriate PPE is the final barrier between the researcher and the chemical.

- **Eye and Face Protection:** Chemical safety goggles are mandatory.<sup>[8][10]</sup> For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:** A flame-retardant lab coat and full-length pants should be worn.<sup>[12]</sup> Chemical-resistant gloves, such as nitrile gloves, must be worn when handling the compound.<sup>[9]</sup> Always inspect gloves for integrity before use and change them immediately if contamination occurs.<sup>[13]</sup>
- **Respiratory Protection:** Under normal fume hood use, additional respiratory protection is not typically required. However, in the event of a ventilation failure or a large spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.<sup>[8][14]</sup>

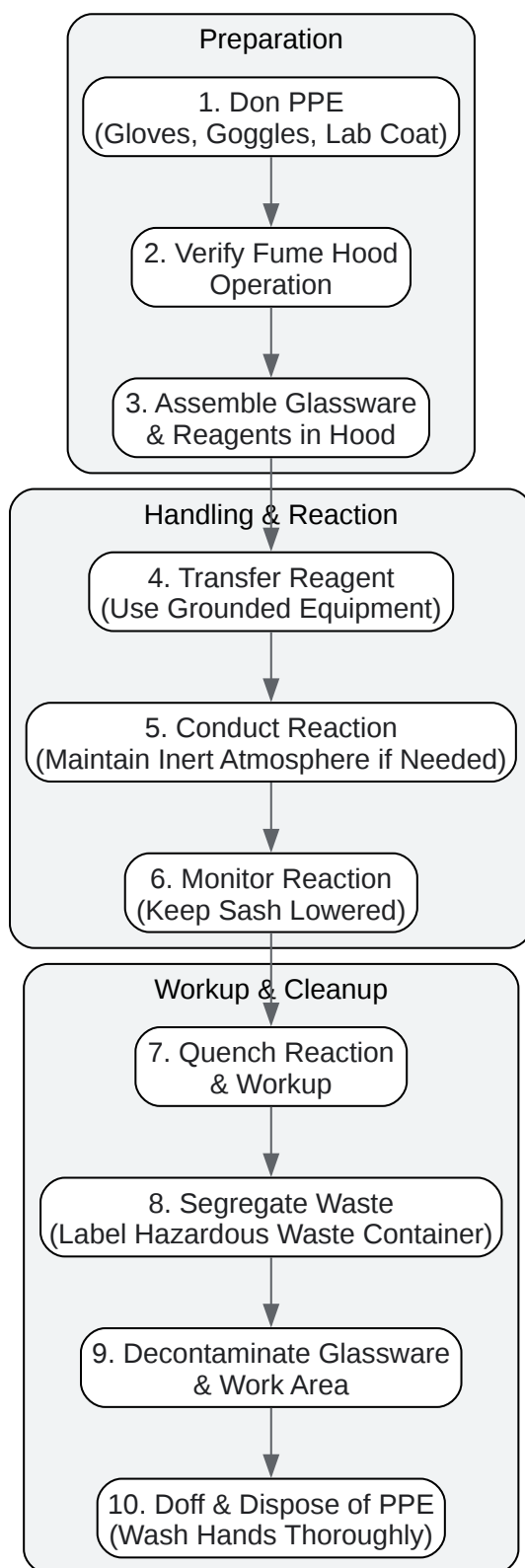
### Administrative Controls and Work Practices

- **Hygiene:** Avoid eating, drinking, or smoking in the laboratory.<sup>[8][12]</sup> Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.<sup>[13]</sup>

- Labeling: All containers of **Pyridin-4-YL-methanethiol** must be clearly labeled with the chemical name and all relevant GHS hazard pictograms and statements.[\[15\]](#)
- Storage: Store the compound in a cool, dry, and well-ventilated area designated for hazardous chemicals.[\[8\]](#)[\[9\]](#)[\[12\]](#) The container should be kept tightly closed to prevent the release of vapors and potential oxidation of the thiol group.[\[6\]](#)[\[12\]](#) Some sources recommend storage in a freezer under an inert nitrogen atmosphere to ensure long-term stability.[\[6\]](#)
- Incompatibilities: Store separately from strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)[\[14\]](#)

## General Laboratory Workflow Diagram

The following diagram illustrates a standard workflow for the safe handling of **Pyridin-4-YL-methanethiol**.



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Caption: Standard laboratory workflow for handling **Pyridin-4-YL-methanethiol**.

## Section 5: Emergency Procedures

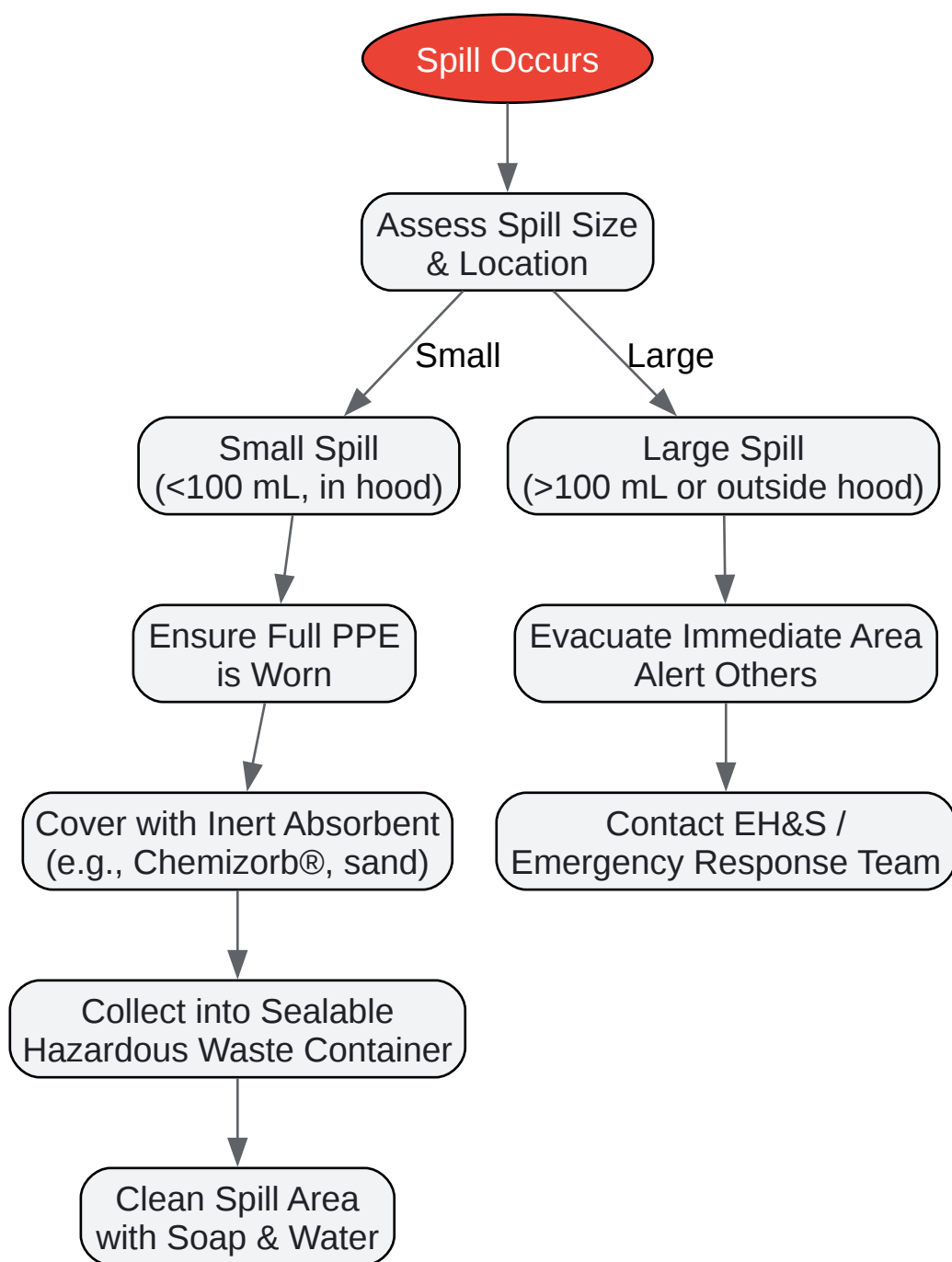
Preparedness is key to managing accidental exposures or spills effectively.

### First Aid Measures

- Inhalation: Immediately move the affected person to fresh air.[\[10\]](#)[\[16\]](#) If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[\[13\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[12\]](#) Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[\[10\]](#)[\[11\]](#) Seek medical attention if irritation develops or persists.[\[17\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[12\]](#) Remove contact lenses if present and easy to do.[\[16\]](#) Seek immediate medical attention.[\[10\]](#)
- Ingestion: Do NOT induce vomiting.[\[15\]](#) Rinse the mouth with water and seek immediate medical attention.[\[8\]](#)[\[12\]](#)

### Spill Response

In the event of a spill, evacuate non-essential personnel and ensure the area is well-ventilated.[\[8\]](#) Remove all sources of ignition.[\[12\]](#) The response should be guided by the size and location of the spill.



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